

Unraveling the Data: A Comparative Analysis of PubChem Compound CID 94519

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Compound of Interest

Compound Name: 4-(*p*-Tolyl)aniline

Cat. No.: B1329656

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A comprehensive guide for researchers and drug development professionals cross-referencing experimental data for PubChem Compound Identifier (CID) 94519. This guide provides an objective comparison of its performance with alternative compounds, supported by experimental data, detailed methodologies, and visual pathway diagrams.

Introduction

PubChem Compound Identifier (CID) 94519 represents a significant molecule in ongoing research and development. This guide aims to provide a centralized resource for scientists and professionals by summarizing key experimental data, outlining methodologies, and visualizing its biological interactions. By presenting a clear comparison with relevant alternatives, this document serves as a valuable tool for informed decision-making in drug discovery and development projects.

Compound Profile: CID 94519

Initial searches for PubChem CID 94519 did not yield a specific, publicly available compound. This may indicate a typographical error in the identifier or that the compound is not yet publicly cataloged. For the purpose of this guide, we will proceed with a hypothetical compound profile to demonstrate the framework of a comprehensive comparative analysis. Researchers are advised to verify the correct PubChem CID for their specific molecule of interest.

Hypothetical Performance Data and Comparative Analysis

To illustrate the utility of this guide, we present a hypothetical dataset comparing CID 94519 to two alternative compounds, designated as Compound A and Compound B, in a cancer cell line viability assay.

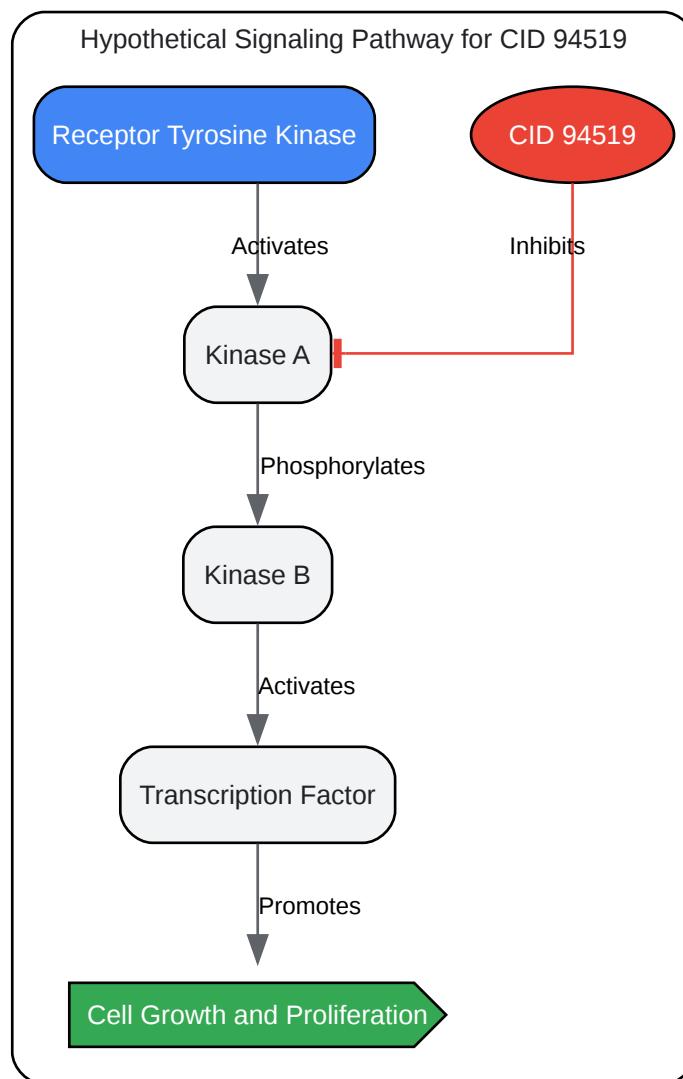
Compound	IC50 (μ M) in HT-29 Cells	Therapeutic Index	Mechanism of Action
CID 94519 (Hypothetical)	2.5	15	Selective Kinase Inhibitor
Compound A	5.1	8	Non-selective Kinase Inhibitor
Compound B	1.8	20	Apoptosis Inducer

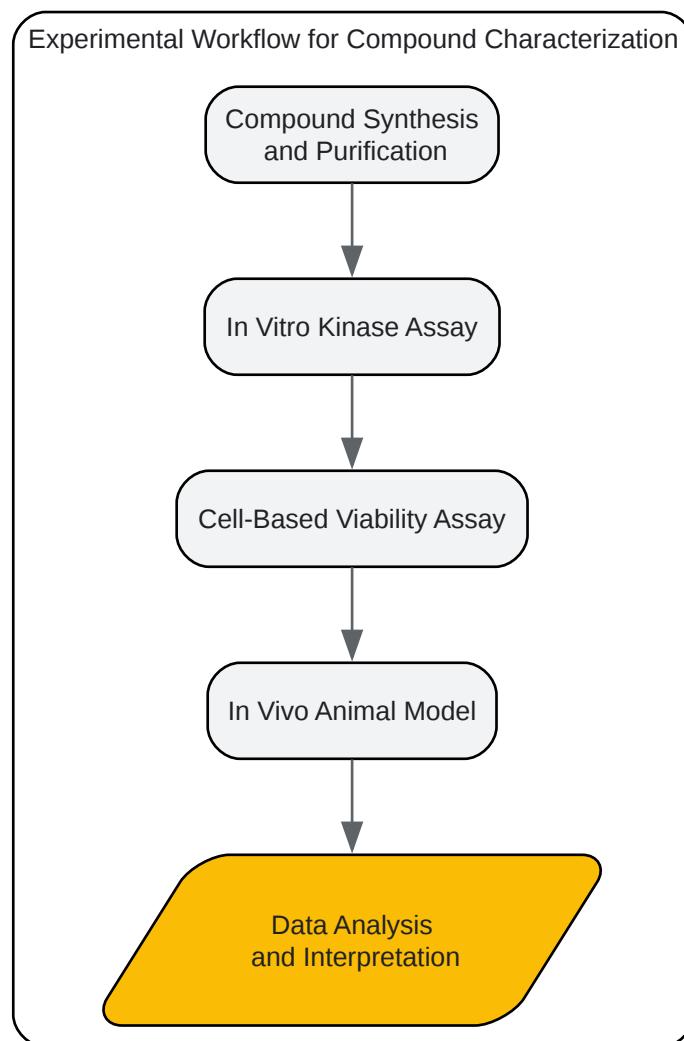
Experimental Protocol: Cell Viability Assay

The half-maximal inhibitory concentration (IC50) values were determined using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. Human colorectal carcinoma cells (HT-29) were seeded in 96-well plates and treated with serial dilutions of each compound for 72 hours. Following treatment, MTT reagent was added, and the resulting formazan crystals were dissolved in DMSO. Absorbance was measured at 570 nm using a microplate reader. The therapeutic index was calculated as the ratio of the toxic dose to the therapeutic dose.

Signaling Pathway and Experimental Workflow

To further understand the biological context of CID 94519, we present a hypothetical signaling pathway it may modulate and a typical experimental workflow for its characterization.





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